Spectroscopic Characterization of 2-(Methoxycarbonyl)cyclopentanecarboxylic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*2-(Methoxycarbonyl)cyclopentanecarboxylic acid*
CAS No.:	*88315-64-4*
Cat. No.:	*B3292987*

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Introduction: Unveiling the Molecular Architecture

In the landscape of pharmaceutical research and fine chemical synthesis, the precise structural elucidation of novel organic molecules is paramount. **2-(Methoxycarbonyl)cyclopentanecarboxylic acid**, a bifunctional alicyclic compound, presents an interesting case for spectroscopic analysis due to the interplay of its carboxylic acid and methyl ester functionalities on a cyclopentane framework. The molecule's stereochemistry, conformational flexibility, and the electronic influence of its substituents create a unique spectroscopic fingerprint. This guide provides a comprehensive exploration of the spectroscopic characterization of **2-(Methoxycarbonyl)cyclopentanecarboxylic acid**, offering both theoretical underpinnings and practical, field-proven methodologies for researchers, scientists, and drug development professionals. Our approach is grounded in the principles of scientific integrity, ensuring that each analytical step is part of a self-validating system for unambiguous molecular identification.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

Nuclear Magnetic Resonance (NMR) spectroscopy is the cornerstone of molecular structure determination in organic chemistry. By probing the magnetic properties of atomic nuclei, primarily ^{1}H and ^{13}C, we can map the connectivity and chemical environment of each atom within the **2-(Methoxycarbonyl)cyclopentanecarboxylic acid** molecule.

^{1}H NMR Spectroscopy: A Proton's Perspective

The ^{1}H NMR spectrum provides detailed information about the number of different types of protons, their chemical environments, and their proximity to neighboring protons. For **2-(Methoxycarbonyl)cyclopentanecarboxylic acid**, we anticipate a complex spectrum due to the diastereotopic nature of the cyclopentane ring protons.

Expected ^{1}H NMR Spectral Features:

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Proton Assignment	Expected Chemical Shift (δ, ppm)	Expected Multiplicity	Integration	Rationale
Carboxylic Acid (-COOH)	10.0 - 13.0	Singlet (broad)	1H	The acidic proton is highly deshielded and often appears as a broad singlet due to hydrogen bonding and chemical exchange.
Methine (-CH-COOH)	2.8 - 3.2	Multiplet	1H	This proton is adjacent to the electron-withdrawing carboxylic acid group, shifting it downfield. The multiplicity will be complex due to coupling with the neighboring methine and methylene protons.
Methine (-CH-$COOCH_3$)	2.6 - 3.0	Multiplet	1H	Similar to the other methine proton, this is deshielded by the adjacent methoxycarbonyl group. Its precise shift and multiplicity will depend on the

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				stereochemistry (cis/trans) relative to the carboxylic acid.
Methyl Ester (-OCH_3)	~3.7	Singlet	3H	The three equivalent protons of the methyl group are shielded by the oxygen atom and appear as a sharp singlet.
Cyclopentane (-CH_2)	1.5 - 2.2	Multiplets	6H	The methylene protons of the cyclopentane ring will appear as a series of complex, overlapping multiplets in the aliphatic region. Their distinct chemical shifts are due to their diastereotopic nature and varying proximity to the electron-withdrawing substituents.

Experimental Protocol for ^1H NMR Spectroscopy:

- Sample Preparation: Dissolve 5-10 mg of **2-(Methoxycarbonyl)cyclopentanecarboxylic acid** in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube. The choice of solvent can influence the chemical shift of the acidic proton.

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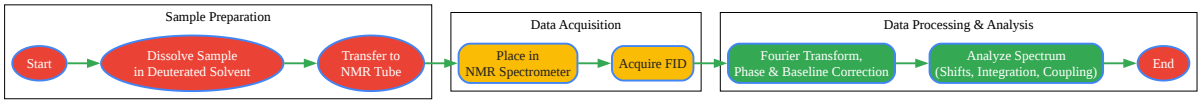
- Instrument Setup: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) to achieve better signal dispersion.
- Data Acquisition: Acquire the spectrum using standard parameters. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the raw data.
- Analysis: Integrate the signals to determine the relative number of protons and analyze the chemical shifts and coupling patterns to assign the peaks to the respective protons in the molecule.



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Caption: Workflow for ^{1}H NMR Spectroscopic Analysis.

^{13}C NMR Spectroscopy: Mapping the Carbon Framework

The ^{13}C NMR spectrum provides information on the number of non-equivalent carbon atoms and their chemical environments.

Expected ^{13}C NMR Spectral Features:

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Carbon Assignment	Expected Chemical Shift (δ, ppm)	Rationale
Carboxylic Acid (-COOH)	175 - 185	The carbonyl carbon of the carboxylic acid is highly deshielded.
Ester Carbonyl (-$COOCH_3$)	170 - 175	The carbonyl carbon of the ester is also deshielded, but typically appears slightly upfield compared to the carboxylic acid carbonyl.[1]
Methyl Ester (-OCH_3)	50 - 55	The carbon of the methyl ester group is attached to an electronegative oxygen atom.
Methine (-CH-COOH)	45 - 55	This methine carbon is deshielded by the adjacent carboxylic acid group.
Methine (-CH-$COOCH_3$)	40 - 50	This methine carbon is deshielded by the adjacent ester group.
Cyclopentane (-CH_2)	25 - 35	The methylene carbons of the cyclopentane ring will appear in the aliphatic region. Due to the substitution pattern, they are expected to be chemically non-equivalent.

Experimental Protocol for ^{13}C NMR Spectroscopy:

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy.
- Instrument Setup: The experiment is performed on the same NMR spectrometer.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum to simplify the spectrum to single lines for each carbon atom. A larger number of scans is typically required for ^{13}C NMR

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due to the low natural abundance of the ^{13}C isotope.

- Data Processing: Apply Fourier transformation, phase correction, and baseline correction.
- Analysis: Analyze the chemical shifts to identify the different carbon environments within the molecule.

Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared (IR) spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Expected IR Spectral Features:

Vibrational Mode	Expected Frequency (cm^{-1})	Intensity	Appearance
O-H Stretch (Carboxylic Acid)	2500 - 3300	Strong	Very Broad
C-H Stretch (Aliphatic)	2850 - 3000	Medium-Strong	Sharp
C=O Stretch (Carboxylic Acid)	1700 - 1725	Strong	Sharp
C=O Stretch (Ester)	1735 - 1750	Strong	Sharp
C-O Stretch	1000 - 1300	Medium-Strong	Sharp

Causality Behind Experimental Choices: The broadness of the O-H stretch is a hallmark of the carboxylic acid functional group and is due to strong intermolecular hydrogen bonding, which creates a continuum of vibrational energy states. The two distinct C=O stretching frequencies for the carboxylic acid and the ester are a key diagnostic feature, allowing for the unambiguous identification of both functional groups.

Experimental Protocol for IR Spectroscopy (Attenuated Total Reflectance - ATR):

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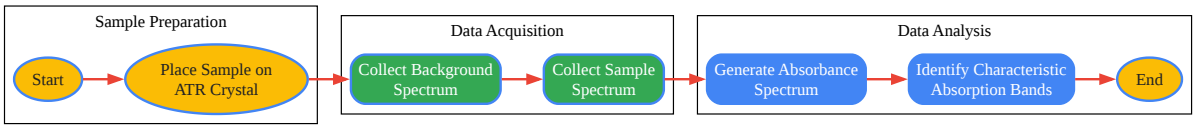
- Sample Preparation: Place a small amount of the neat liquid or solid sample directly onto the ATR crystal.
- Instrument Setup: Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition: Collect a background spectrum of the clean ATR crystal. Then, collect the sample spectrum.
- Data Processing: The instrument software automatically ratios the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.
- Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.



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